

# An In-depth Technical Guide to Methyl 6-chloronicotinate

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## Compound of Interest

Compound Name: Methyl 6-chloronicotinate

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and applications of **methyl 6-chloronicotinate**, a key intermediate in the synthesis of various pharmaceutical compounds.

## Core Chemical Data

**Methyl 6-chloronicotinate** is a nicotinic acid derivative with significant applications in medicinal chemistry.<sup>[1]</sup> Its fundamental chemical properties are summarized below.

Property	Value	Source
Molecular Formula	C <sub>7</sub> H <sub>6</sub> ClNO <sub>2</sub>	[1][2][3]
Molecular Weight	171.58 g/mol	[1][2]
CAS Number	73781-91-6	[1][3]
IUPAC Name	methyl 6-chloropyridine-3-carboxylate	[4]
Synonyms	Methyl 6-chloropyridine-3-carboxylate, 6-Chloronicotinic acid methyl ester	[1]
Appearance	Pale cream to cream to pale brown crystals or powder	[4]
Melting Point	82.0-89.0 °C	[4]

## Experimental Protocol: Synthesis of Methyl 6-chloronicotinate

A common method for the synthesis of **methyl 6-chloronicotinate** involves the esterification of 6-chloronicotinic acid. A detailed experimental protocol is provided below.[5]

Materials:

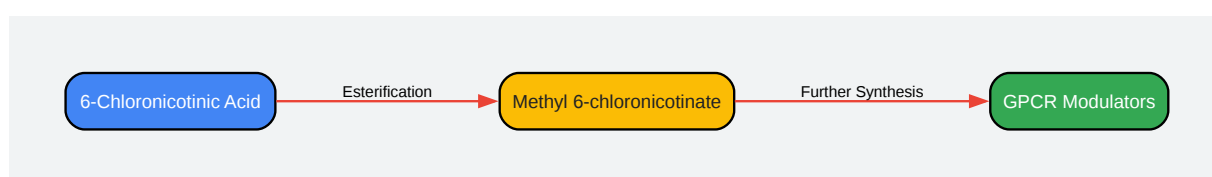
- 6-chloronicotinic acid
- Dimethyl carbonate
- Concentrated sulfuric acid (H<sub>2</sub>SO<sub>4</sub>)
- Aqueous sodium bicarbonate (NaHCO<sub>3</sub>) solution
- Dichloromethane (CH<sub>2</sub>Cl<sub>2</sub>)
- Anhydrous sodium sulfate (Na<sub>2</sub>SO<sub>4</sub>)

## Procedure:

- A mixture of 6-chloronicotinic acid (5.67 g, 0.036 mol), dimethyl carbonate (10.95 mL, 0.131 mol), and concentrated  $\text{H}_2\text{SO}_4$  (2.72 mL, 0.049 mol) is refluxed for 17 hours.[5]
- After reflux, an aqueous  $\text{NaHCO}_3$  solution (8.6 g in 86 mL of water) is added to the mixture. [5]
- The product is then extracted with dichloromethane (150 mL).[5]
- The organic layer is dried over anhydrous  $\text{Na}_2\text{SO}_4$ , filtered, and the solvent is evaporated under reduced pressure to yield the title compound.[5]
- Crystals suitable for X-ray analysis can be obtained by slow evaporation from a dichloromethane solution at room temperature over a period of one week.[5]

## Applications in Drug Discovery

**Methyl 6-chloronicotinate** serves as a crucial intermediate in the synthesis of various pharmaceutical compounds, including G-protein coupled receptor (GPCR) modulators.[5] Its chemical structure allows for further modification and elaboration to produce complex, biologically active molecules.



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Synthetic pathway from 6-Chloronicotinic Acid to GPCR Modulators.

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## References

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